

# An In-depth Technical Guide to 2-Methyleicosane (CAS: 1560-84-5)

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## Compound of Interest

Compound Name: 2-Methyleicosane

Cat. No.: B074224

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## Abstract

This technical guide provides a comprehensive overview of **2-Methyleicosane** (CAS number 1560-84-5), a branched-chain alkane with emerging significance in various scientific domains. This document collates its fundamental chemical and physical properties, spectroscopic data, and discusses its natural occurrence and potential applications, particularly as a biomarker and a semiochemical. While detailed experimental protocols for its synthesis are not extensively documented in publicly available literature, this guide outlines general synthetic strategies and provides a conceptual framework for its analytical determination, primarily through gas chromatography-mass spectrometry (GC-MS). This guide is intended to serve as a foundational resource for researchers and professionals in chemistry, biology, and drug development who are interested in the properties and applications of long-chain branched alkanes.

## Chemical and Physical Properties

**2-Methyleicosane** is a saturated hydrocarbon characterized by a twenty-carbon chain with a methyl group at the second position.<sup>[1]</sup> Its fundamental properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C21H44	[2][3]
Molecular Weight	296.57 g/mol	[2][4][5]
CAS Number	1560-84-5	[2][3][4]
IUPAC Name	2-Methyleicosane	[2][3]
Density	0.8±0.1 g/cm <sup>3</sup>	[6]
Boiling Point	341.1±5.0 °C at 760 mmHg	[6]
Flash Point	125.9±10.8 °C	[6]
LogP	11.73	[6]
Vapor Pressure	0.0±0.4 mmHg at 25°C	[6]
Index of Refraction	1.442	[6]

## Spectroscopic Data

The structural elucidation of **2-Methyleicosane** relies heavily on spectroscopic techniques, primarily Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

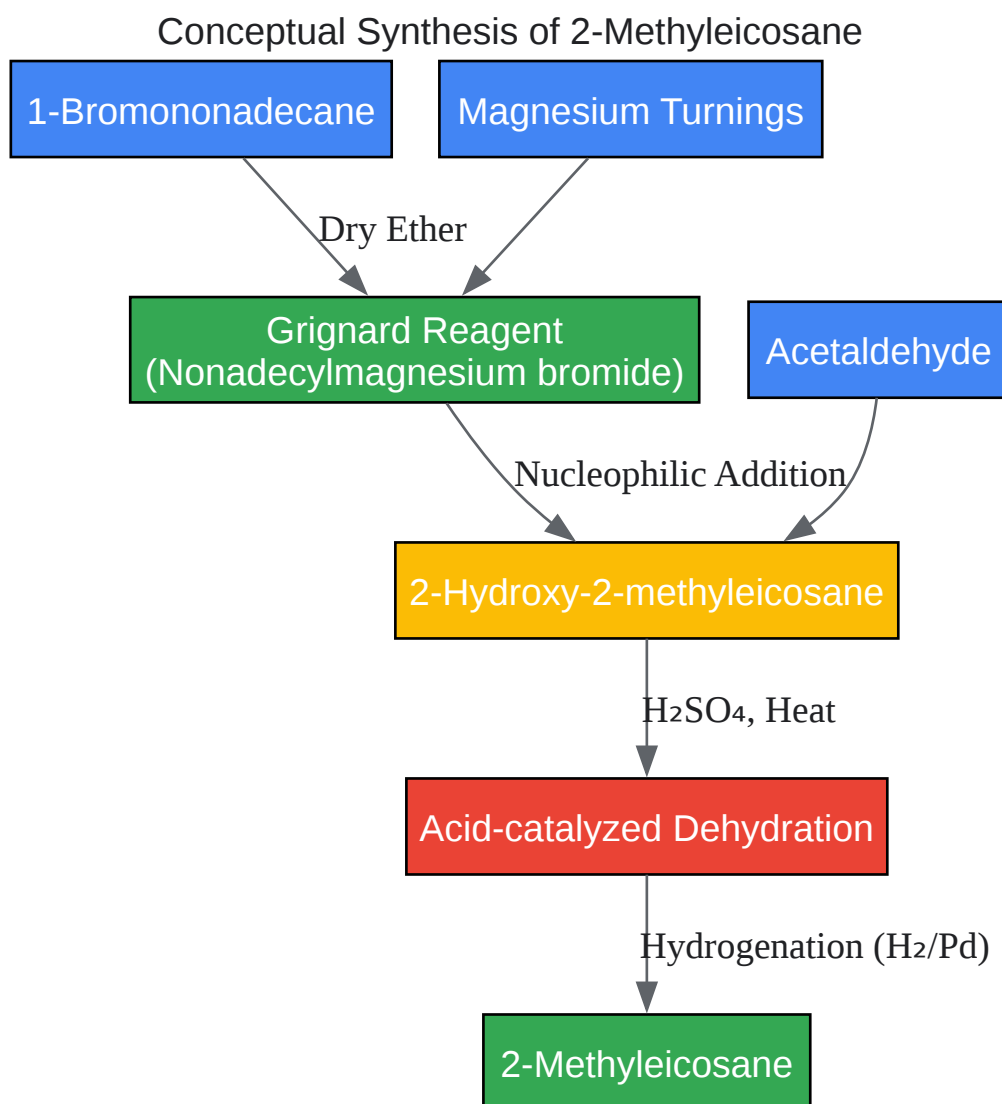
Spectroscopic Data	Description	Source
Mass Spectrum	The electron ionization (EI) mass spectrum is a key identifier, with characteristic fragmentation patterns for a 2-methyl branched alkane.[2]	[2][5]
<sup>13</sup> C NMR	Spectral data is available for the structural confirmation of the carbon skeleton.	[5]
Kovats Retention Index	Standard non-polar: 2064, 2064, 2065.3. Semi-standard non-polar: 2062.8, 2062.8, 2063, 2064, 2060.5, 2063.1, 2064. Standard polar: 2061.7.	[5]

## Synthesis and Experimental Protocols

Detailed, peer-reviewed synthetic procedures specifically for **2-Methyleicosane** are not readily available in the chemical literature. However, its synthesis can be conceptually approached through established organic chemistry methodologies for forming carbon-carbon bonds and introducing methyl branches.

A plausible synthetic approach would involve a Grignard reaction, a common method for creating new carbon-carbon bonds.[7] This would entail the reaction of a long-chain alkyl magnesium halide (e.g., nonadecyl magnesium bromide) with a small electrophile like acetaldehyde, followed by dehydration of the resulting secondary alcohol.

## Conceptual Experimental Workflow: Synthesis via Grignard Reaction



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Caption: Conceptual workflow for the synthesis of **2-Methyleicosane** via a Grignard reaction.

## Biological Significance and Applications

Branched alkanes, including **2-Methyleicosane**, are found in nature and have several biological roles and applications in scientific research.

- Natural Occurrence: **2-Methyleicosane** has been identified as a component of the cuticular waxes of plants and insects, where it contributes to a protective hydrophobic layer.[8]

- **Semiochemical:** It has been investigated as a semiochemical, specifically a pheromone, in various insect species, playing a role in chemical communication.[8]
- **Analytical Standard:** Due to its stability and defined structure, **2-Methyleicosane** is used as an analytical reference material, particularly in the petroleum industry and for environmental analysis.[9]
- **Biomarker:** In geology, long-chain branched alkanes can serve as biomarkers, providing insights into paleoenvironmental conditions and the source of organic matter in ancient sediments.[8]

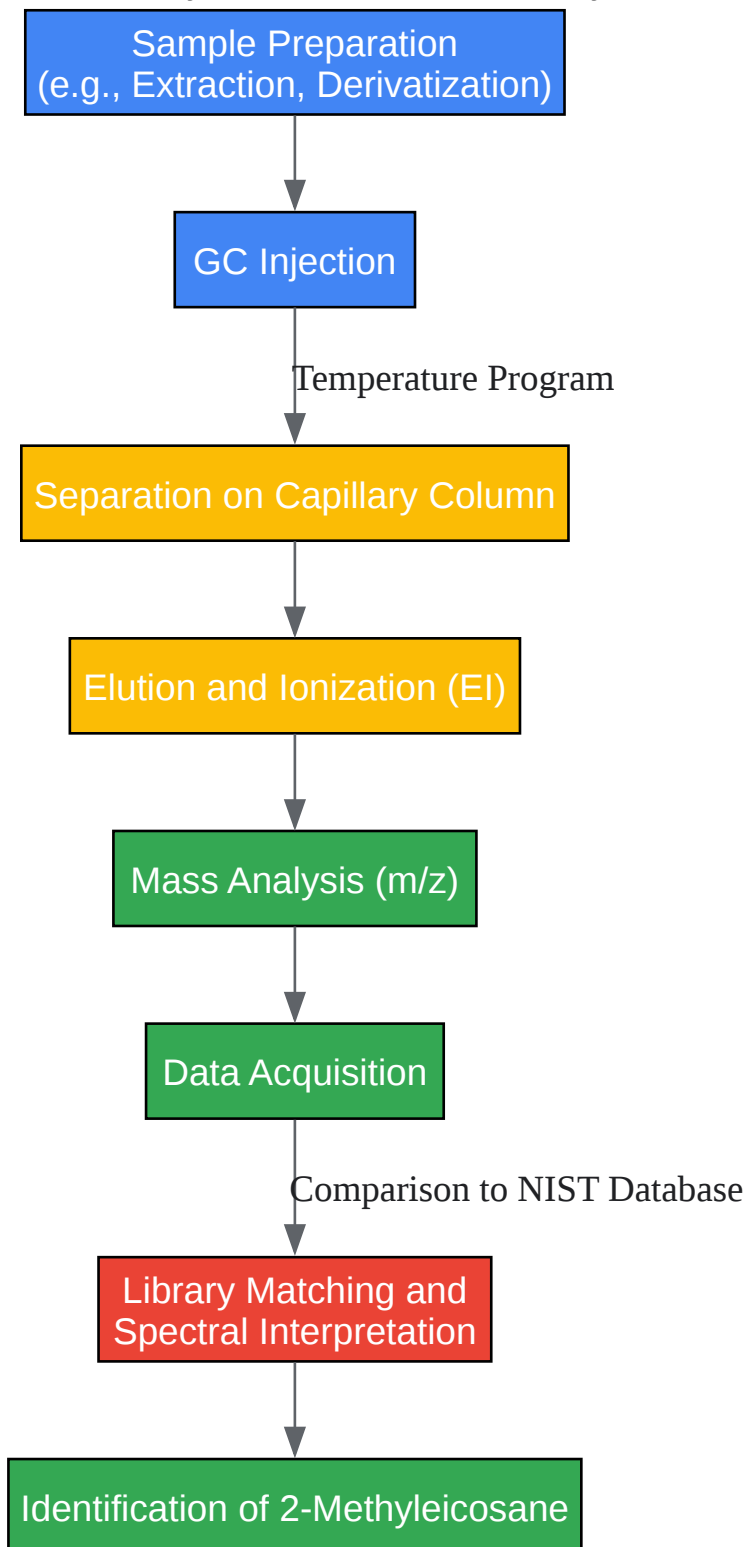
While direct studies on the pharmacological or toxicological effects of purified **2-Methyleicosane** are limited, the broader class of long-chain alkanes is generally considered to have low toxicity. However, as with any chemical, appropriate safety precautions should be taken during handling.

## Analytical Methodology

The primary analytical technique for the identification and quantification of **2-Methyleicosane** is Gas Chromatography-Mass Spectrometry (GC-MS).

## Typical GC-MS Workflow for Identification

## GC-MS Analysis Workflow for 2-Methyleicosane

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